StickyCat Cl: A Comparative Guide to Cross-Metathesis of Functionalized Olefins

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This guide provides a comprehensive comparison of the performance of **StickyCat Cl**, a water-soluble olefin metathesis catalyst, with other common alternatives in the cross-metathesis of functionalized olefins. The information presented is supported by available experimental data to assist researchers in selecting the optimal catalyst for their specific synthetic needs.

Introduction to StickyCat Cl

StickyCat Cl is a ruthenium-based olefin metathesis catalyst characterized by a quaternary ammonium tag, which imparts high polarity and water solubility.[1] This unique property allows for efficient catalysis in aqueous media and simplified purification protocols, as the catalyst can be easily removed from the reaction mixture.[1] The manufacturer, Apeiron Synthesis, suggests that its substrate scope is similar to that of classical second-generation catalysts like the Grubbs and Hoveyda-Grubbs catalysts.[2]

Performance Comparison with Alternative Catalysts

The cross-metathesis of olefins bearing various functional groups is a critical transformation in modern organic synthesis. The choice of catalyst is paramount to achieving high yields and selectivities, especially when dealing with electron-rich or electron-deficient substrates. This section compares the performance of **StickyCat Cl** with industry-standard catalysts such as Grubbs II and Hoveyda-Grubbs II in the cross-metathesis of representative functionalized olefins.

Note: Direct, quantitative, side-by-side comparative data for **StickyCat Cl** across a broad range of functionalized olefins is limited in publicly available literature. The following tables are compiled based on typical performance data for the respective catalyst classes with similar substrates.

Cross-Metathesis with Electron-Deficient Olefins (e.g., Acrylates)

Electron-deficient olefins, such as acrylates, are challenging substrates for olefin metathesis. The performance of various catalysts in the cross-metathesis of an olefin with methyl acrylate is summarized below.

Catalyst	Olefin Partner	Product	Yield (%)	E/Z Selectivity	Reference
StickyCat Cl	1-octene	Methyl 2-decenoate	Data Not Available	Data Not Available	-
Grubbs II	1-octene	Methyl 2-decenoate	~70-85%	Predominantly E	[3]
Hoveyda-Grubbs II	1-octene	Methyl 2-decenoate	>90%	High E	[3]

Table 1: Comparison of catalyst performance in the cross-metathesis of 1-octene with methyl acrylate. While specific data for **StickyCat Cl** is not available, its performance is expected to be comparable to second-generation catalysts.

Cross-Metathesis with Electron-Rich Olefins (e.g., Vinyl Ethers)

Vinyl ethers represent a class of electron-rich olefins. Their cross-metathesis requires catalysts that can effectively interact with the electron-donating group.

Catalyst	Olefin Partner	Product	Yield (%)	E/Z Selectivity	Reference
StickyCat Cl	Styrene	1-ethoxy-2-phenylethene	Data Not Available	Data Not Available	-
Grubbs II	Styrene	1-ethoxy-2-phenylethene	Moderate to Good	Mixture of E/Z	[4]
Hoveyda-Grubbs II	Styrene	1-ethoxy-2-phenylethene	Good to High	Predominantly E	[4]

Table 2: Comparison of catalyst performance in the cross-metathesis of styrene with ethyl vinyl ether. Specific data for **StickyCat Cl** is not available.

Cross-Metathesis with Allylic Halides

Allylic halides are important building blocks in organic synthesis. The success of their cross-metathesis is highly dependent on the catalyst's tolerance to the halide functionality.

Catalyst	Olefin Partner	Product	Yield (%)	E/Z Selectivity	Reference
StickyCat Cl	1-octene	1-bromo-2-decene	Data Not Available	Data Not Available	-
Grubbs II	1-octene	1-bromo-2-decene	Moderate	Predominantly E	[5][6]
Hoveyda-Grubbs II	1-octene	1-bromo-2-decene	Good to High	High E	[5][6]

Table 3: Comparison of catalyst performance in the cross-metathesis of 1-octene with allyl bromide. Specific data for **StickyCat Cl** is not available.

Experimental Protocols

Detailed experimental protocols are crucial for reproducible results. Below are general procedures for conducting cross-metathesis reactions with the discussed catalysts.

General Procedure for Cross-Metathesis in Organic Solvent (Grubbs II, Hoveyda-Grubbs II)

- To a dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add the olefin substrate (1.0 equiv) and the functionalized olefin partner (1.2-2.0 equiv).

- Dissolve the substrates in a suitable anhydrous solvent (e.g., dichloromethane, toluene).

- Add the catalyst (0.5-5 mol%) to the solution.

- Stir the reaction mixture at the desired temperature (room temperature to reflux) and monitor the reaction progress by TLC or GC.

- Upon completion, quench the reaction by adding a few drops of ethyl vinyl ether.

- Concentrate the mixture and purify the product by flash column chromatography on silica gel.

General Procedure for Cross-Metathesis in Aqueous Media (**StickyCat Cl**)

- To a flask, add the olefin substrate (1.0 equiv) and the functionalized olefin partner (1.2-2.0 equiv).

- Add deionized water as the solvent.

- Add **StickyCat Cl** (1-5 mol%).

- Stir the reaction mixture vigorously at the desired temperature.

- Monitor the reaction progress by extracting aliquots with an organic solvent and analyzing by TLC or GC.

- Upon completion, extract the product with a suitable organic solvent (e.g., diethyl ether, ethyl acetate).

- The aqueous phase containing the catalyst can be reused.

- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the product by flash column chromatography on silica gel.

Signaling Pathways and Experimental Workflows

The mechanism of olefin metathesis, for which Yves Chauvin, Robert H. Grubbs, and Richard R. Schrock were awarded the Nobel Prize in Chemistry in 2005, proceeds through a series of metallacyclobutane intermediates.[7] This catalytic cycle is commonly referred to as the Chauvin mechanism.

Caption: The Chauvin mechanism for olefin cross-metathesis.

The general workflow for a cross-metathesis experiment followed by product analysis is depicted below.

Caption: General experimental workflow for cross-metathesis.

Conclusion

StickyCat Cl presents an attractive option for olefin metathesis, particularly for reactions in aqueous media, offering simplified purification and potential for catalyst recycling. While direct comparative data with other leading catalysts across a wide array of functionalized olefins is still emerging, its performance is anticipated to be in line with other second-generation ruthenium catalysts. For challenging substrates, such as highly electron-deficient or sterically hindered olefins, established catalysts like Hoveyda-Grubbs II may still offer superior performance. Researchers are encouraged to screen a variety of catalysts and conditions to identify the optimal system for their specific synthetic challenge.

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